Application Note: Catalytic Utility of 2-(1-Methyl-2-imidazolyl)-2-propanamine Complexes

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Compound of Interest

Compound Name:	*2-(1-Methyl-2-imidazolyl)-2-propanamine*
Cat. No.:	*B13540992*

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Executive Summary

This application note details the catalytic protocols for metal complexes derived from **2-(1-Methyl-2-imidazolyl)-2-propanamine** (hereafter referred to as

). This specialized bidentate ligand features a sterically demanding gem-dimethyl backbone and an N-methylated imidazole donor.

Unlike simple histamine analogues, the gem-dimethyl substitution in

leverages the Thorpe-Ingold effect to pre-organize the ligand for metal binding, significantly enhancing chelate stability and modulating the redox potential of the central metal.

Key Applications:

- Copper-Catalyzed Atom Transfer Radical Polymerization (ATRP): Superior control over molecular weight distribution due to stabilized Cu(I)/Cu(II) equilibrium.
- Biomimetic Hydrolysis (Zinc Catalysis): Efficient hydrolysis of phosphate esters (e.g., pesticides, nerve agents) via a nucleophilic zinc-hydroxide mechanism.

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- Latent Epoxy Curing: The steric bulk provides thermal latency, making it an ideal accelerator for one-pot epoxy resin systems.

Ligand Profile & Coordination Chemistry[1][2]

Structural Analysis

- Systematic Name: 2-(1-Methyl-1H-imidazol-2-yl)propan-2-amine
- Abbreviation:
- Donor Set: N,N (Bidentate)
  - Donor 1: Imidazole-N3 (

    ,

    -donor,

    -acceptor).
  - Donor 2: Primary Amine (

    ,

    -donor).
- Key Feature: The gem-dimethyl group at the

  -position to the amine introduces steric bulk that prevents the formation of coordinatively saturated bis-ligand complexes

  , thereby maintaining open coordination sites for substrate binding (e.g., alkyl halides in ATRP or water in hydrolysis).

Coordination Mode

The ligand forms a rigid 5-membered chelate ring with transition metals (

). The N-methyl group on the imidazole ring prevents deprotonation and subsequent bridging, ensuring discrete mononuclear species.

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Protocol A: Copper-Catalyzed ATRP of Styrene

Objective: Synthesize well-defined polystyrene with low dispersity (

) using the

complex.

Mechanism & Rationale

In ATRP, the equilibrium constant (

) between the dormant species (

) and the active radical (

) is critical.

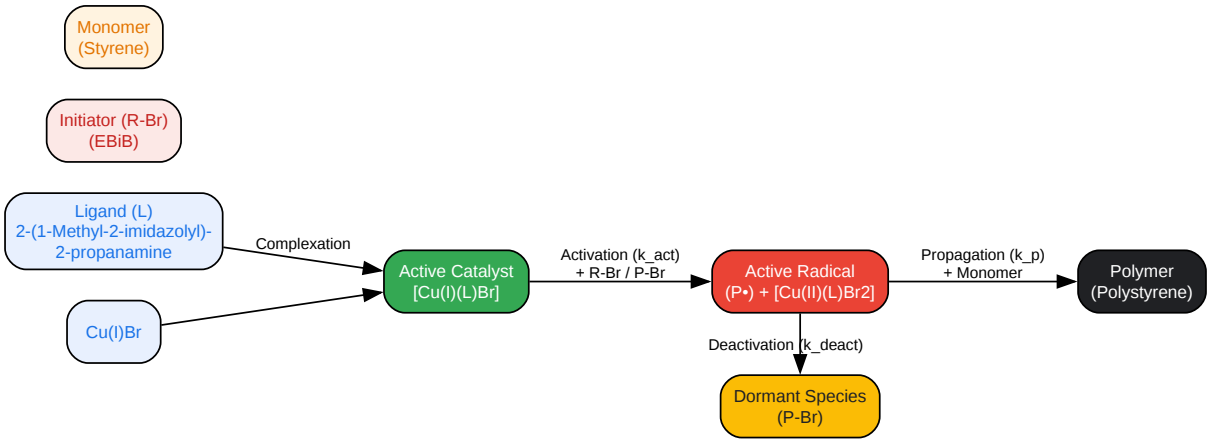
- Role of

  : The steric bulk of the ligand destabilizes the Cu(II) state slightly less than the Cu(I) state compared to linear amines, tuning

  for faster kinetics without loss of control. The bidentate nature ensures the complex remains intact at high temperatures.

Reaction Workflow (Graphviz)

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Figure 1: Catalytic cycle for ATRP using the

copper complex. The equilibrium favors the dormant species, suppressing termination reactions.

Experimental Procedure

Materials:

- Monomer: Styrene (purified by passing through basic alumina to remove inhibitors).
- Initiator: Ethyl

  -bromoisobutyrate (EBiB).
- Catalyst Precursor: Cu(I)Br (purified by washing with glacial acetic acid and ethanol).
- Ligand:

  (1.0 equiv relative to Cu).
- Solvent: Anisole (optional, for solution polymerization) or Bulk.

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Step-by-Step Protocol:

- Catalyst Complexation (In Situ):
  - In a Schlenk flask equipped with a magnetic stir bar, add Cu(I)Br (14.3 mg, 0.1 mmol).
  - Evacuate and backfill with nitrogen (3 cycles).
  - Inject degassed anisole (1 mL) and

    (0.1 mmol).
  - Observation: The mixture should turn homogeneous (often light green or colorless depending on oxidation state), indicating formation of

    .
- Reaction Assembly:
  - Add degassed Styrene (10.4 g, 100 mmol) to the catalyst solution.
  - Add the initiator EBiB (195 mg, 1.0 mmol). Target DP = 100.[1]
  - Ratio: [Monomer]:[Initiator]:[CuBr]:[Ligand] = 100:1:0.1:0.1.
- Polymerization:
  - Immerse the flask in a pre-heated oil bath at 110 °C.
  - Stir at 300 rpm.
  - Sampling: Withdraw aliquots (0.1 mL) via syringe at t = 1, 2, 4, 8, and 24 hours. Dilute immediately in THF for GPC analysis.
- Termination & Purification:
  - Expose the reaction to air (oxidizes Cu(I) to blue Cu(II)) to stop polymerization.

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- Pass the solution through a neutral alumina column to remove the copper catalyst (blue band stays on column).
- Precipitate the polymer into cold methanol (10-fold excess).
- Filter and dry under vacuum at 40 °C.

Data Interpretation:

- Linearity: A plot of

  vs. time should be linear, confirming first-order kinetics and constant radical concentration.
- Dispersity (

  ): Values should remain

  up to high conversion (>80%), validating the efficacy of the

  ligand in controlling the radical equilibrium.

Protocol B: Biomimetic Hydrolysis of Phosphate Esters

Objective: Catalyze the hydrolysis of para-nitrophenyl phosphate (PNPP), a simulant for organophosphate pesticides, using the

complex.

Mechanism & Rationale

Zinc(II) is a Lewis acid that activates coordinated water molecules, lowering their pKa to ~7 (from 14), creating a potent hydroxide nucleophile at neutral pH.

- Role of

  : The bidentate ligand occupies two coordination sites, leaving others open for substrate and water binding. The imidazole moiety can also act as a general base to assist in proton transfer.

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Experimental Procedure

Materials:

- Substrate:para-Nitrophenyl phosphate (PNPP) disodium salt.
- Metal Salt:

  (Caution: Perchlorates are potentially explosive; handle with care).
- Buffer: HEPES (50 mM, pH 7.0).

Step-by-Step Protocol:

- Complex Formation:
  - Prepare a 10 mM stock solution of

    in water.
  - Prepare a 10 mM stock solution of

    in ethanol/water (1:1).
  - Mix equimolar amounts (e.g., 500

    L each) to form the 1:1 complex

    in situ. Incubate for 15 mins at RT.
- Kinetic Assay (UV-Vis):
  - In a quartz cuvette, add:
    - Buffer (HEPES, pH 7.0): 2.0 mL
    - Catalyst Solution (

      ): 50

      L (Final conc: ~20

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M)

- Blank the UV-Vis spectrophotometer.
- Initiation: Add PNPP stock (100 mM): 20

  L (Final conc: ~1 mM).
- Mix rapidly by inversion.

- Data Acquisition:
  - Monitor the absorbance at 400 nm (formation of p-nitrophenolate anion,

).
  - Record spectra every 30 seconds for 30 minutes at 25 °C.
- Analysis:
  - Calculate the initial rate (

) from the slope of the Abs vs. Time plot.
  - Compare the rate to the uncatalyzed reaction (blank) and Zn(II)-only control. The

    complex typically exhibits a 10-100 fold rate enhancement due to the "entatic state" geometry induced by the ligand.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Polymer Yield (ATRP)	Catalyst oxidation (Solution turns blue/green immediately).	Ensure rigorous degassing (freeze-pump-thaw). Increase ligand:Cu ratio to 1.1:1.
High Dispersity ( )	Deactivation rate ( ) too slow.	The complex is too stable. Add a small amount of Cu(II)Br2 (5-10%) at the start (deactivator) to control the initial radical burst.
Precipitation in Hydrolysis	Formation of insoluble Zn-hydroxides.	Lower the pH slightly (to 6.5) or decrease catalyst concentration. Ensure ligand is in slight excess (1.1 equiv).
Slow Reaction Rate	Steric hindrance of the gem-dimethyl group.	While beneficial for stability, excessive bulk can slow substrate approach. Increase temperature (for ATRP) or use a co-solvent (for Hydrolysis) to improve solubility.

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